

A Comprehensive Technical Guide to the Physical Properties of Microcline

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Compound of Interest

Compound Name:	Microcline
CAS No.:	60958-71-6
Cat. No.:	B14602288

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the core physical properties of the mineral microcline. The information is presented to be a valuable resource for researchers, scientists, and professionals in drug development who may utilize minerals in their work, for example, as excipients or in analytical instrumentation. This guide offers a detailed summary of quantitative data, experimental protocols for property determination, and a visualization of its mineralogical classification.

Data Presentation: Physical Properties of Microcline

The following table summarizes the key physical properties of microcline, offering a consolidated reference for its characterization.

Property	Value(s)	Details
Chemical Formula	KAlSi_3O_8	A potassium-rich alkali feldspar. [1] [2] [3]
Crystal System	Triclinic	The prism angle is slightly less than a right angle. [1] [4] [5] [6]
Mohs Hardness	6 - 6.5	Relatively hard and scratch-resistant. [1] [2] [4] [7]
Specific Gravity	2.54 - 2.58	
Cleavage	Perfect on {001}, Good on {010}	Cleavages intersect at approximately $90^\circ 41'$. [1] [8]
Fracture	Uneven to Conchoidal	Breaks in an irregular pattern on non-cleavage surfaces. [1] [5] [9]
Luster	Vitreous (glassy)	[1] [4]
Color	White, gray, grayish-yellow, salmon-pink, bluish-green, green	The green variety is known as Amazonite. [1] [6] [7]
Streak	White	[1] [4] [7]
Transparency	Translucent to Opaque	Can sometimes be transparent. [3] [4] [5]
Twinning	Albite and Pericline twinning	Often displays a characteristic "tartan" or gridiron twinning pattern. [1] [8] [10]
Optical Properties	Biaxial Negative	[1]
Refractive Index: $n_\alpha = 1.514 - 1.529$, $n_\beta = 1.518 - 1.533$, $n_\gamma = 1.521 - 1.539$	[1]	
Birefringence: Up to 0.007	[1]	
2V angle: $65-88^\circ$	[1]	

Experimental Protocols

Detailed methodologies for determining the key physical properties of microcline are outlined below.

Determination of Mohs Hardness

Objective: To determine the relative hardness of a microcline sample using the Mohs scale of mineral hardness.

Materials:

- Microcline sample with a clean, smooth surface.
- Mohs hardness test kit (containing minerals of known hardness from 1 to 10).
- Alternatively, common objects of known hardness can be used for a field test: fingernail (~2.5), copper penny (~3.5), steel knife blade (~5.5), and a piece of quartz (~7).
- Protective surface (e.g., cardboard or rubber pad).

Procedure:

- Place the microcline sample on the protective surface.
- Select a mineral of known hardness from the test kit, starting with a mineral softer than the expected hardness of microcline (e.g., apatite, hardness 5).
- Hold the microcline sample firmly.
- With firm pressure, attempt to scratch the surface of the microcline with the point of the known hardness mineral.
- Observe the microcline surface for a scratch. A true scratch will be a visible groove, not a powdered trail that can be rubbed off.
- If no scratch is produced, select the next harder mineral from the kit and repeat the process on a fresh surface of the microcline.

- If a scratch is produced, the microcline is softer than the test mineral.
- The Mohs hardness is determined to be between the hardest mineral that did not scratch the microcline and the softest mineral that did. For microcline, it is expected that orthoclase (hardness 6) will not scratch it, but quartz (hardness 7) will.

Determination of Specific Gravity using a Pycnometer

Objective: To determine the specific gravity of a microcline sample using a pycnometer.

Materials:

- Microcline sample, broken into small fragments.
- Pycnometer (a specific gravity bottle).
- Analytical balance (accurate to 0.001 g).
- Distilled water.
- Drying oven.
- Desiccator.
- Thermometer.

Procedure:

- Thoroughly clean and dry the pycnometer.
- Weigh the empty, dry pycnometer and record the weight (W1).
- Place the microcline fragments into the pycnometer and weigh it again (W2).
- Fill the pycnometer containing the sample with distilled water, ensuring all air bubbles are removed. This can be facilitated by gentle agitation or placing the pycnometer in a vacuum desiccator for a short period.
- Stopper the pycnometer and carefully wipe any excess water from the outside.

- Weigh the pycnometer with the sample and water (W3).
- Empty and clean the pycnometer.
- Fill the pycnometer with distilled water only, stopper it, and weigh it (W4).
- Calculate the specific gravity (SG) using the following formula: $SG = (W2 - W1) / ((W4 - W1) - (W3 - W2))$

Determination of Cleavage

Objective: To observe and describe the cleavage of a microcline sample.

Materials:

- Microcline sample.
- Geological hammer or a small chisel and hammer.
- Safety goggles.
- Hand lens or stereomicroscope.
- Goniometer (for precise angle measurement).

Procedure:

- Safety First: Always wear safety goggles when breaking mineral samples.
- Sample Preparation: Select a relatively pure and well-formed microcline crystal if possible.
- Breaking the Mineral: Place the mineral on a hard, stable surface. Use the geological hammer to strike the mineral with a sharp, firm blow. If more control is needed, place the chisel on the mineral and strike the chisel with the hammer.
- Observation of Broken Surfaces: Examine the resulting fragments. Look for flat, reflective surfaces. These are cleavage planes.

- Determine the Number of Cleavage Directions: Identify the number of distinct sets of parallel cleavage planes. Microcline has two main cleavage directions.[1][5]
- Describe the Quality of Cleavage: The quality of the cleavage surfaces can be described as perfect (smooth, highly reflective), good (less smooth), or poor. Microcline exhibits one perfect and one good cleavage.[1]
- Measure Cleavage Angles: Observe the angles at which the cleavage planes intersect. For a more precise measurement, a goniometer can be used to measure the interfacial angles of the cleavage planes. The two primary cleavage planes in microcline intersect at approximately 90 degrees.[1][8]

Determination of Optical Properties using a Petrographic Microscope

Objective: To determine the refractive indices, birefringence, and twinning characteristics of microcline using a petrographic microscope.

Materials:

- Thin section of a rock containing microcline (standard thickness of 30 μm).
- Petrographic microscope with a polarizing light source.
- Set of refractive index immersion oils.

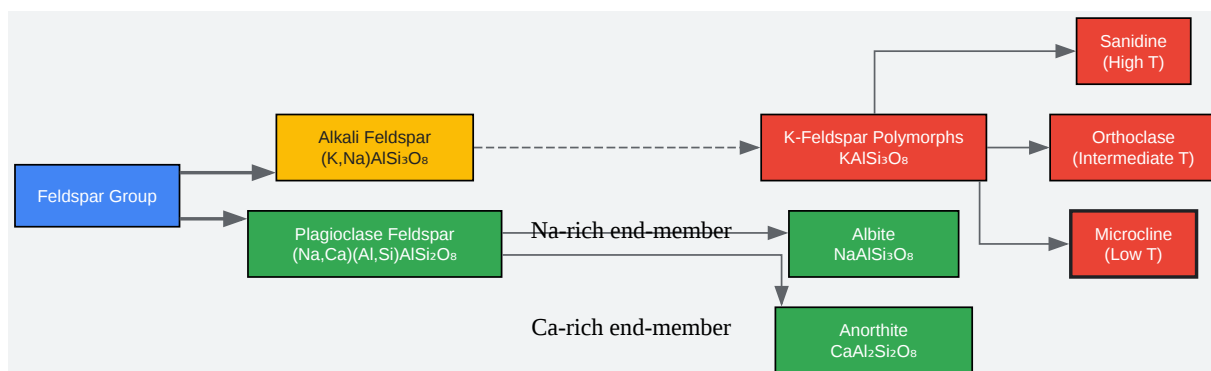
Procedure:

- Refractive Index (Immersion Method):
 - Place a small, crushed grain of microcline on a microscope slide.
 - Apply a drop of a known refractive index oil over the grain and cover with a coverslip.
 - Observe the grain under plane-polarized light.
 - Look for the Becke line, a bright halo that appears at the grain boundary.

- If the stage is lowered (increasing the focal distance), the Becke line will move into the medium with the higher refractive index.
- Repeat the process with different immersion oils until an oil is found where the Becke line is minimized or disappears, indicating a match between the refractive index of the oil and the mineral.
- Since microcline is biaxial, it has three refractive indices (n_α , n_β , n_γ). The procedure needs to be repeated with the grain in different orientations to determine the range of refractive indices.
- Birefringence and Twinning:
 - Place the thin section on the microscope stage.
 - Observe the microcline crystals under cross-polarized light.
 - Microcline is anisotropic and will exhibit interference colors. The maximum interference color observed is related to its birefringence.
 - Look for the characteristic "tartan" or gridiron twinning pattern, which is diagnostic for microcline. This pattern is a result of two intersecting sets of polysynthetic twins (Albite and Pericline laws).^{[1][8][10]} Note the appearance and orientation of the twin lamellae.

Mandatory Visualization

The following diagram illustrates the classification of microcline within the feldspar mineral group.



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Classification of Microcline within the Feldspar Group.

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References

- [1. powdermetallurgy.com \[powdermetallurgy.com\]](http://powdermetallurgy.com)
- [2. rocksandminerals.com \[rocksandminerals.com\]](http://rocksandminerals.com)
- [3. Mohs Hardness Scale: Testing the Resistance to Being Scratched \[geology.com\]](http://geology.com)
- [4. tvgemandmineralsociety.com \[tvgemandmineralsociety.com\]](http://tvgemandmineralsociety.com)
- [5. How to Perform the Mohs Hardness Test \[thoughtco.com\]](http://thoughtco.com)
- [6. 2dgf.dk \[2dgf.dk\]](http://2dgf.dk)
- [7. uobabylon.edu.iq \[uobabylon.edu.iq\]](http://uobabylon.edu.iq)
- [8. minsocam.org \[minsocam.org\]](http://minsocam.org)
- [9. researchgate.net \[researchgate.net\]](http://researchgate.net)
- [10. scribd.com \[scribd.com\]](http://scribd.com)

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